

physical appearance of (2-Cyanopyridin-4-YL)boronic acid

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Compound of Interest

Compound Name: (2-Cyanopyridin-4-YL)boronic acid

Cat. No.: B1391837

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An In-Depth Technical Guide to **(2-Cyanopyridin-4-YL)boronic acid**: Properties, Handling, and Application Context

Introduction

(2-Cyanopyridin-4-YL)boronic acid, with CAS Number 903513-60-0, is a specialized heterocyclic organoboron compound. As a derivative of both pyridine and boronic acid, it serves as a valuable building block in modern synthetic chemistry. Its unique bifunctional nature, featuring a nucleophilic pyridine ring, an electrophilic cyano group, and a versatile boronic acid moiety, makes it a significant reagent for creating complex molecular architectures. This guide provides a detailed overview of its physical and chemical properties, safe handling protocols, and its contextual role in synthetic applications, tailored for researchers and professionals in drug development and materials science.

Physicochemical Properties

The accurate identification and handling of any chemical reagent begin with a thorough understanding of its physical and chemical characteristics. **(2-Cyanopyridin-4-YL)boronic acid** is typically encountered as a solid substance.

Physical Appearance

(2-Cyanopyridin-4-YL)boronic acid is a White Solid under standard laboratory conditions.^[1]
^[2] This appearance is a primary identifying characteristic for researchers upon visual

inspection.

Quantitative Data Summary

The fundamental properties of this compound are summarized in the table below. These values are critical for experimental design, including reaction stoichiometry, solvent selection, and purification methods.

Property	Value	Source
CAS Number	903513-60-0	[1][3]
Molecular Formula	C ₆ H ₅ BN ₂ O ₂	[1][3]
Molecular Weight	147.93 g/mol	[1][3]
IUPAC Name	(2-cyano-4-pyridinyl)boronic acid	[3]
Physical Form	Solid	[2]
Boiling Point	400.2 ± 55.0 °C (Predicted)	[1]
Density	1.34 ± 0.1 g/cm ³ (Predicted)	[1]
pKa	6.18 ± 0.10 (Predicted)	[1]

Molecular Structure and Functional Groups

The reactivity and utility of **(2-Cyanopyridin-4-YL)boronic acid** are dictated by its molecular structure. The molecule incorporates three key functional groups: a pyridine ring, a cyano group (-C≡N), and a boronic acid group (-B(OH)₂).

Caption: Molecular structure of **(2-Cyanopyridin-4-YL)boronic acid**.

Handling, Storage, and Safety

Proper handling and storage are paramount to ensure the stability of the reagent and the safety of laboratory personnel. Boronic acids, in general, require careful handling due to their potential for dehydration and degradation.

Storage Recommendations

To maintain its integrity, **(2-Cyanopyridin-4-YL)boronic acid** should be stored under an inert atmosphere, such as nitrogen or argon, at refrigerated temperatures of 2-8°C.^[1] This precaution minimizes degradation from atmospheric moisture and oxygen.

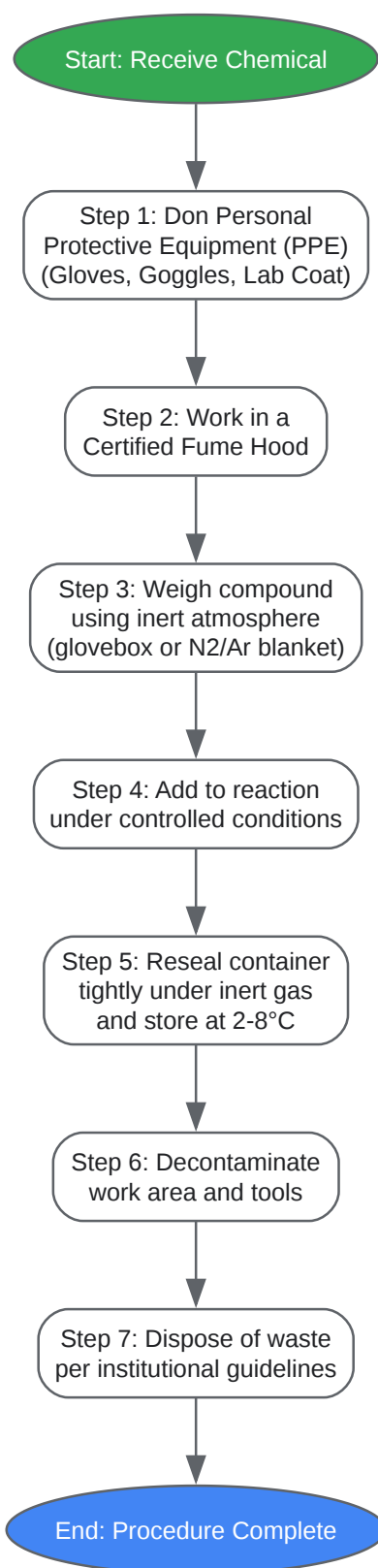
Safety and Hazard Information

According to the Globally Harmonized System (GHS), this compound is associated with the following hazards:

- H302: Harmful if swallowed.^[3]
- H315: Causes skin irritation.^[3]
- H319: Causes serious eye irritation.^[3]
- H335: May cause respiratory irritation.^[3]

Safe Handling Workflow

A systematic approach to handling this compound in a laboratory setting is crucial. The following workflow outlines the essential steps for safe usage from receipt to disposal.



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Caption: Standard laboratory workflow for handling **(2-Cyanopyridin-4-yl)boronic acid**.

Context in Synthetic Applications

Boronic acids are a cornerstone of modern organic synthesis, primarily due to their role in the Nobel Prize-winning Suzuki-Miyaura cross-coupling reaction.^[4] These reactions form carbon-carbon bonds, a fundamental process in the construction of pharmaceuticals and complex organic molecules.

(2-Cyanopyridin-4-yl)boronic acid is particularly useful as a building block for several reasons:

- **Versatile Coupling Partner:** The boronic acid group readily participates in palladium-catalyzed cross-coupling reactions with aryl or vinyl halides.
- **Structural Motif:** The 2-cyanopyridine scaffold is present in numerous biologically active molecules. The cyano group can be further transformed into other functional groups, such as amines or carboxylic acids, adding another layer of synthetic versatility.
- **Medicinal Chemistry:** Boronic acids themselves are recognized as important pharmacophores, capable of forming reversible covalent bonds with serine proteases, making them a subject of intense research in drug design.^[4]

Conclusion

(2-Cyanopyridin-4-yl)boronic acid is a white, solid reagent with well-defined physicochemical properties. Its value in research and development, particularly in medicinal chemistry, stems from its ability to act as a versatile building block in cross-coupling reactions to introduce the 2-cyanopyridine moiety. Understanding its appearance, properties, and stringent handling requirements is essential for its effective and safe utilization in the laboratory. Adherence to recommended storage and safety protocols will ensure the compound's stability and contribute to reliable and reproducible experimental outcomes.

References

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